

Proper Disposal Procedures for FAK Inhibitor 2

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Compound of Interest

Compound Name: *FAK inhibitor 2*

Cat. No.: *B8107620*

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The following provides essential safety and logistical information for the proper disposal of **FAK inhibitor 2** (CAS No. 2354405-14-2). This guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory practices.

According to the Safety Data Sheet (SDS) from at least one supplier, **FAK inhibitor 2** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] However, it is imperative to conduct all disposal activities in accordance with prevailing country, federal, state, and local regulations.^[1] Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Chemical and Safety Data

The following table summarizes key quantitative and safety information for **FAK inhibitor 2**.

Property	Value	Source
CAS Number	2354405-14-2	[1] [2]
Molecular Formula	C29H33F3N8O2S2	[1] [2]
Molecular Weight	646.75 g/mol	[1] [2]
GHS Hazard Classification	Not a hazardous substance or mixture	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]
Recommended Storage	4°C (sealed, away from moisture and light)	[1]
Storage in Solvent	-80°C for 6 months; -20°C for 1 month	[1] [3] [4]

Experimental Protocols: Disposal Procedures

Below are step-by-step methodologies for the disposal of **FAK inhibitor 2** in various forms. These protocols are based on general laboratory chemical waste management guidelines.[\[5\]](#)[\[6\]](#)[\[7\]](#)

1. Disposal of Unused or Expired Solid **FAK Inhibitor 2**

- Step 1: Container Preparation. Place the original vial or a securely sealed and compatible container holding the solid **FAK inhibitor 2** into a larger, designated chemical waste container.
- Step 2: Labeling. Ensure the waste container is clearly labeled with "Chemical Waste," the name "**FAK inhibitor 2**," and its CAS number.
- Step 3: Segregation. Store this waste container separately from incompatible materials such as strong acids, bases, and oxidizing agents.[\[1\]](#)
- Step 4: EHS Collection. Arrange for pickup and disposal through your institution's EHS-approved hazardous waste contractor.[\[5\]](#)

2. Disposal of **FAK Inhibitor 2** Solutions

- Step 1: Waste Collection. Collect all solutions containing **FAK inhibitor 2** (e.g., from cell culture media or as a stock solution) in a dedicated, leak-proof, and compatible liquid waste container. Do not pour solutions down the drain.[\[6\]](#)
- Step 2: Labeling. Label the liquid waste container with the names and approximate concentrations of all chemical constituents, including **FAK inhibitor 2** and the solvent(s) used.
- Step 3: Storage. Keep the waste container sealed when not in use and store it in a designated satellite accumulation area.[\[5\]](#)[\[6\]](#)
- Step 4: EHS Collection. When the container is full or ready for disposal, arrange for pickup by your institution's chemical waste management service.

3. Disposal of Contaminated Laboratory Materials

- Step 1: Segregation of Waste.
 - Sharps: Needles, syringes, and other contaminated sharps must be placed in a designated, puncture-resistant sharps container.[\[7\]](#)[\[8\]](#)
 - Non-Sharps Solid Waste: Gloves, pipette tips, tubes, and other contaminated labware should be collected in a durable, lined container designated for solid chemical waste.[\[9\]](#)
- Step 2: Labeling. Label the solid waste container clearly, indicating that it contains materials contaminated with **FAK inhibitor 2**.
- Step 3: EHS Collection. Dispose of these containers through your institution's hazardous or chemical waste stream.

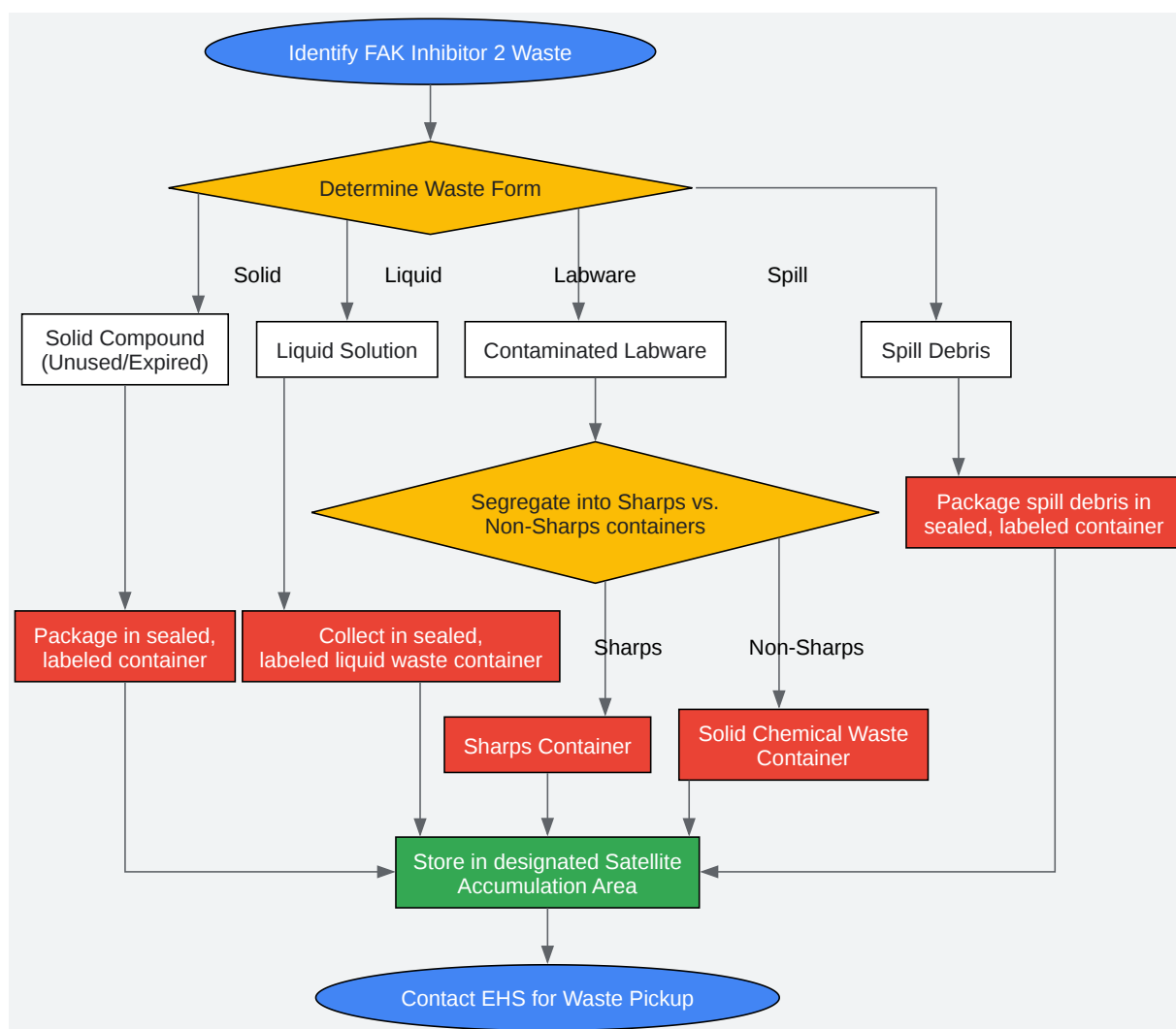
4. Spill Cleanup and Disposal

- Step 1: Personal Protective Equipment. Before cleaning a spill, ensure you are wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[1\]](#)

- Step 2: Containment and Absorption. For liquid spills, cover the spill with a finely-powdered, liquid-binding absorbent material.[1] For solid spills, carefully sweep up the material to avoid generating dust.[10]
- Step 3: Decontamination. Decontaminate the spill surface by scrubbing with alcohol.[1]
- Step 4: Waste Collection. Collect all cleanup materials (absorbent, contaminated gloves, etc.) in a sealed bag or container.
- Step 5: Disposal. Label the container as "Spill Debris containing **FAK inhibitor 2**" and dispose of it through the chemical waste stream.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **FAK inhibitor 2** and associated materials.



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Caption: Disposal workflow for **FAK inhibitor 2**.

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